

# Physical properties of 2-Chloroethyl phenyl sulfide (boiling point, density)

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## Compound of Interest

Compound Name: 2-Chloroethyl phenyl sulfide

Cat. No.: B1346028

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An In-depth Technical Guide to the Physical Properties of **2-Chloroethyl Phenyl Sulfide**

## Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the critical physical properties of **2-Chloroethyl phenyl sulfide** (CAS No. 5535-49-9), a significant compound in synthetic chemistry and defense-related research. Designed for researchers, scientists, and professionals in drug development, this document moves beyond mere data presentation to offer insights into the experimental context and practical handling of this reactive intermediate.

## Compound Overview and Strategic Importance

**2-Chloroethyl phenyl sulfide**, also known by its synonym 2-(phenylthio)ethyl chloride, is an organosulfur compound with the linear formula  $\text{ClCH}_2\text{CH}_2\text{SC}_6\text{H}_5$ <sup>[1]</sup>. Its strategic importance stems from its dual utility. In academic and industrial research, it serves as a versatile building block for introducing the phenylthioethyl moiety into more complex molecular architectures, finding applications in the synthesis of pharmaceuticals and agrochemicals<sup>[2][3][4]</sup>.

Furthermore, its structural similarity to sulfur mustards has led to its widespread use as a chemical warfare agent (CWA) simulant.<sup>[5][6][7]</sup> This application is crucial for developing and testing protective materials and decontamination methods, allowing for vital research to be conducted with lower risk. Understanding its physical properties is therefore paramount for its safe handling, effective use in synthesis, and accurate modeling in decontamination studies.

## Core Physical Properties

The physical characteristics of a compound dictate its behavior under various experimental conditions, influencing everything from reaction setup to purification methods and storage. The key physical data for **2-Chloroethyl phenyl sulfide** are summarized below.

Property	Value	Conditions	Source(s)
Boiling Point	90-91 °C	at 1 mmHg	[2][7][8]
Density	1.174 g/mL	at 25 °C	[2][5][7][8]
Molecular Weight	172.68 g/mol	-	[1][5]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClS	-	[9][10]
Refractive Index	1.583	at 20 °C (D-line)	[2][8]
Flash Point	104 °C (219.2 °F)	Closed Cup	[1][8]
Appearance	Clear, colorless liquid	Ambient	[6][7]

The boiling point is a critical parameter for purification. The literature value is reported under reduced pressure (1 mmHg), which strongly indicates that the compound is susceptible to decomposition at its atmospheric boiling point. Therefore, purification by distillation must be performed under vacuum to preserve the compound's integrity. Its density, being significantly higher than water, is a practical consideration for aqueous work-up procedures, as it will form the lower organic layer.

## Experimental Protocols for Property Determination

To ensure data integrity and reproducibility, the determination of physical properties must follow rigorous, well-established protocols. The methods described here represent standard practices in a modern chemical research laboratory.

### Boiling Point Determination via Vacuum Distillation

Causality: Standard atmospheric distillation is unsuitable for **2-Chloroethyl phenyl sulfide** due to the potential for thermal decomposition at elevated temperatures. Vacuum distillation lowers

the boiling point, enabling purification of the thermally sensitive liquid. This protocol is designed to achieve purification while preventing sample degradation.

#### Methodology:

- **Apparatus Setup:** Assemble a short-path distillation apparatus consisting of a round-bottom flask (distilling flask), a distillation head with a thermometer port, a condenser, and a receiving flask. Ensure all glassware is dry and joints are properly greased and sealed.
- **Vacuum Connection:** Connect the apparatus to a vacuum pump via a cold trap (e.g., liquid nitrogen or dry ice/acetone) to protect the pump from corrosive vapors. A manometer must be placed between the trap and the apparatus to monitor the pressure accurately.
- **Sample Preparation:** Place the crude **2-Chloroethyl phenyl sulfide** and a magnetic stir bar or boiling chips into the distilling flask. Do not fill the flask more than two-thirds full.
- **Distillation:**
  - Begin stirring and slowly evacuate the system to the desired pressure (e.g., 1 mmHg).
  - Gently heat the distilling flask using a heating mantle.
  - Observe the temperature as the vapor rises and condenses. The boiling point is the stable temperature reading on the thermometer when the liquid is actively distilling and condensing into the receiving flask.
  - Collect the fraction that distills over at a constant temperature and pressure (e.g., 90-91 °C at 1 mmHg).
- **Shutdown:** Once the distillation is complete, remove the heat source and allow the apparatus to cool completely before slowly reintroducing air to the system to prevent glassware from imploding.

## Density Measurement

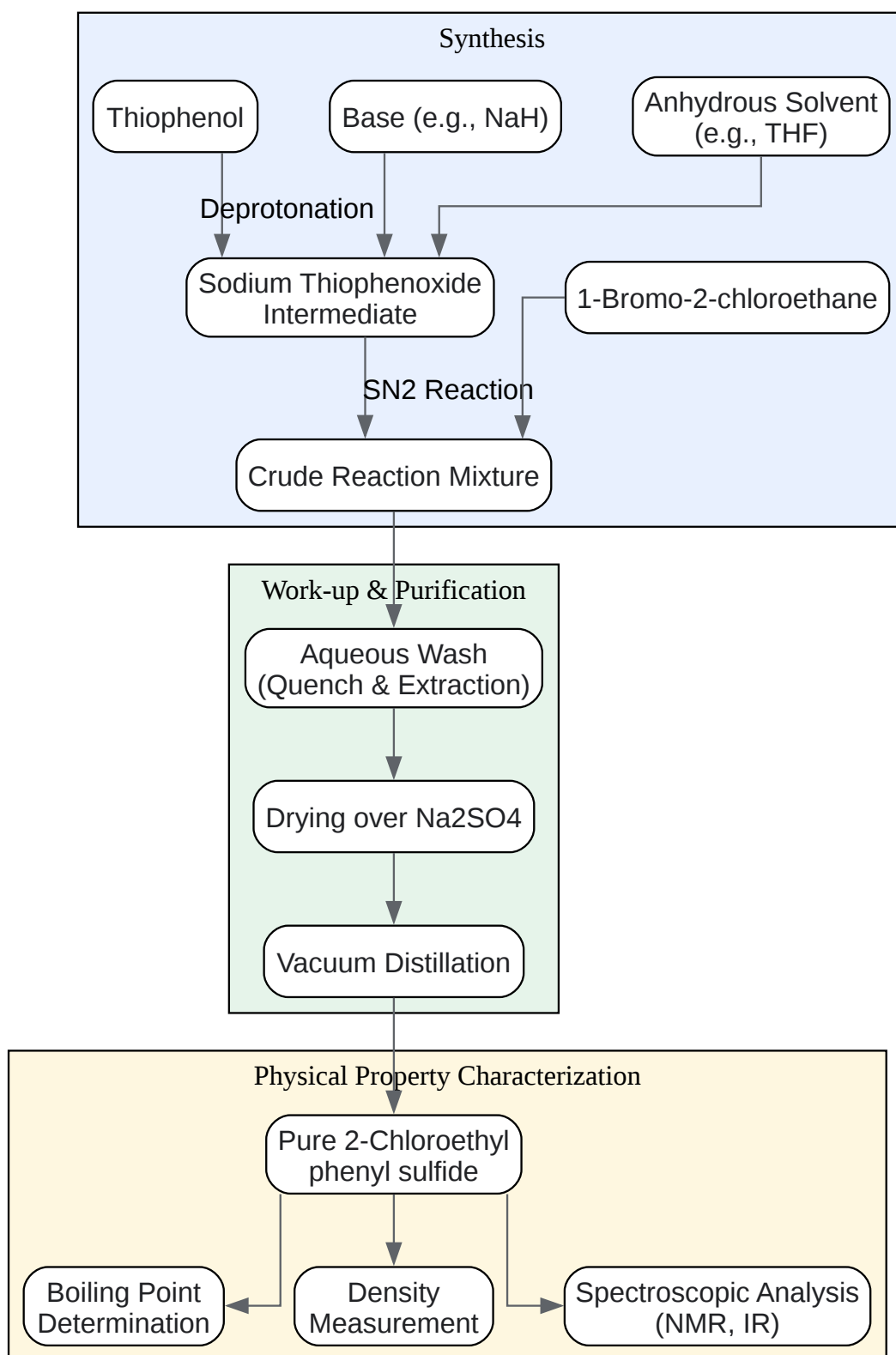
**Causality:** Density is an intrinsic property that is highly dependent on temperature. Accurate determination requires precise control of temperature and volume. A pycnometer provides a highly accurate method for this measurement.

#### Methodology:

- **Temperature Equilibration:** Place the **2-Chloroethyl phenyl sulfide** sample and a calibrated pycnometer (a glass flask with a precise, known volume) in a temperature-controlled water bath set to 25.0 °C. Allow at least 20 minutes for thermal equilibrium to be reached.
- **Pycnometer Calibration:**
  - Measure the mass of the clean, dry, and empty pycnometer.
  - Fill the pycnometer with deionized water that has been equilibrated to 25.0 °C and measure its mass. The mass of the water can be used to confirm the exact volume of the pycnometer using the known density of water at that temperature.
- **Sample Measurement:**
  - Thoroughly dry the pycnometer and fill it with the temperature-equilibrated **2-Chloroethyl phenyl sulfide**.
  - Measure the mass of the filled pycnometer.
- **Calculation:**
  - Subtract the mass of the empty pycnometer from the mass of the filled pycnometer to find the mass of the sample.
  - Divide the mass of the sample by the known volume of the pycnometer to calculate the density in g/mL.

## Synthesis and Characterization Workflow

The journey from starting materials to a characterized final product involves a logical sequence of steps. The synthesis of **2-Chloroethyl phenyl sulfide** typically involves the reaction of a thiophenol derivative with a 2-chloroethylating agent<sup>[2]</sup>. The subsequent purification and characterization confirm the identity and purity of the product.



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Caption: Workflow from synthesis to characterization of **2-Chloroethyl phenyl sulfide**.

## Safety, Handling, and Storage

Authoritative safety data sheets indicate that **2-Chloroethyl phenyl sulfide** is a hazardous substance. It is classified as toxic if inhaled or in contact with skin and causes severe skin burns and eye damage[11][12][13].

- **Handling:** All manipulations must be conducted inside a certified chemical fume hood. Personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and splash-proof goggles with a face shield, is mandatory[1][12].
- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area designated for toxic and corrosive materials[8][10][12]. It is noted to be moisture-sensitive[12][13]; therefore, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent degradation[8][10].

By adhering to these guidelines and understanding the physical properties detailed in this guide, researchers can safely and effectively utilize **2-Chloroethyl phenyl sulfide** in their work.

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